

# tert-butyl fluoride CAS number and molecular weight

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Compound of Interest

Compound Name: tert-Butyl fluoride

Cat. No.: B1596033 Get Quote

## **Technical Guide: tert-Butyl Fluoride**

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core identification and property data for **tert-Butyl Fluoride**, a key organofluorine compound.

# **Physicochemical Properties**

The fundamental physicochemical data for **tert-Butyl Fluoride** (also known as 2-fluoro-2-methylpropane) are summarized below. These identifiers are essential for regulatory submissions, database searches, and procurement.

Property	Value	Source
CAS Number	353-61-7	[1][2][3][4][5]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> F	[1][3][4][5]
Molecular Weight	76.11 g/mol	[2][4][5][6]
76.112663 g/mol	[1]	
76.1127 g/mol	[3]	_
Synonyms	2-fluoro-2-methylpropane, t- butyl fluoride	[3][6]



## **Compound Identification Workflow**

The logical relationship between the common name of the compound and its primary chemical identifiers is crucial for accurate documentation and research. The following diagram illustrates this workflow.

Logical relationship between chemical name and identifiers.

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